

Rubidium Nitrate: A Comprehensive Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rubidium nitrate*

Cat. No.: *B080625*

[Get Quote](#)

Introduction: **Rubidium nitrate** (RbNO_3) is a white, crystalline inorganic salt with applications in various scientific fields, including pyrotechnics and as a precursor for other rubidium compounds.^{[1][2]} This technical guide provides a detailed overview of the critical safety information, handling procedures, and toxicological data associated with **rubidium nitrate**, compiled from various Safety Data Sheets (SDS). It is intended to serve as an essential resource for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

Rubidium nitrate is a white, hygroscopic solid that is highly soluble in water.^{[1][3]} Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	RbNO ₃	[1]
Molar Mass	147.47 g/mol	[1]
Appearance	White crystalline powder/solid	[1] [4]
Density	3.11 g/cm ³	[1] [3]
Melting Point	310 °C (590 °F; 583 K) (decomposes)	[1] [3]
Boiling Point	578 °C (1,072 °F; 851 K)	[1] [5]
Solubility in water	44.28 g/100 mL (16 °C), 65.0 g/100 mL (25 °C)	[1] [3]
Odor	Odorless	[3] [6]

Hazard Identification and Classification

Rubidium nitrate is classified as a hazardous substance. It is a strong oxidizer and can intensify fires.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) It also causes skin and serious eye irritation and may cause respiratory irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement
Oxidizing solids	2	H272: May intensify fire; oxidizer
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation

References:[4][6][7]

Hazard Pictograms and Signal Word

Signal Word: Danger

Pictograms:

- GHS03: Flame over circle (Oxidizer)
- GHS07: Exclamation mark (Irritant)

References:[7]

Toxicological Information

The primary toxicological concern with **rubidium nitrate** is related to the nitrate ion, which can be converted to nitrite in the body.[8] This can lead to methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.[8][9]

Toxicity Data	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	4625 mg/kg	Rat	Oral	[1][9]

Signs and Symptoms of Exposure:

- Ingestion: May lead to methemoglobinemia, characterized by dizziness, drowsiness, headache, shortness of breath, cyanosis (bluish skin), rapid heart rate, and chocolate-brown colored blood.[9]
- Inhalation: May cause respiratory tract irritation and effects similar to ingestion.[6][9]
- Skin Contact: Causes skin irritation.[4][6][7]
- Eye Contact: Causes serious eye irritation.[4][6][7]

Experimental Protocols

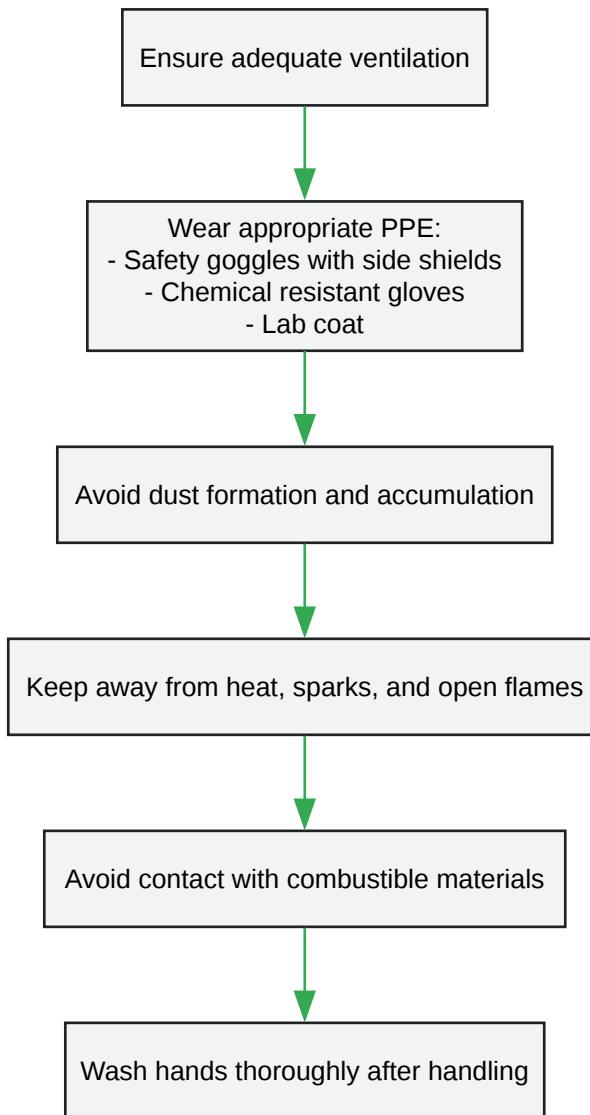
Detailed experimental protocols for the toxicological data cited are not available in standard Safety Data Sheets. The LD50 value is a standardized measure of acute toxicity, and the methodologies for its determination are well-established in toxicology literature, generally following OECD or EPA guidelines. These typically involve administering increasing doses of the substance to a group of test animals (in this case, rats) and observing the mortality rate over a specified period.

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **rubidium nitrate**.

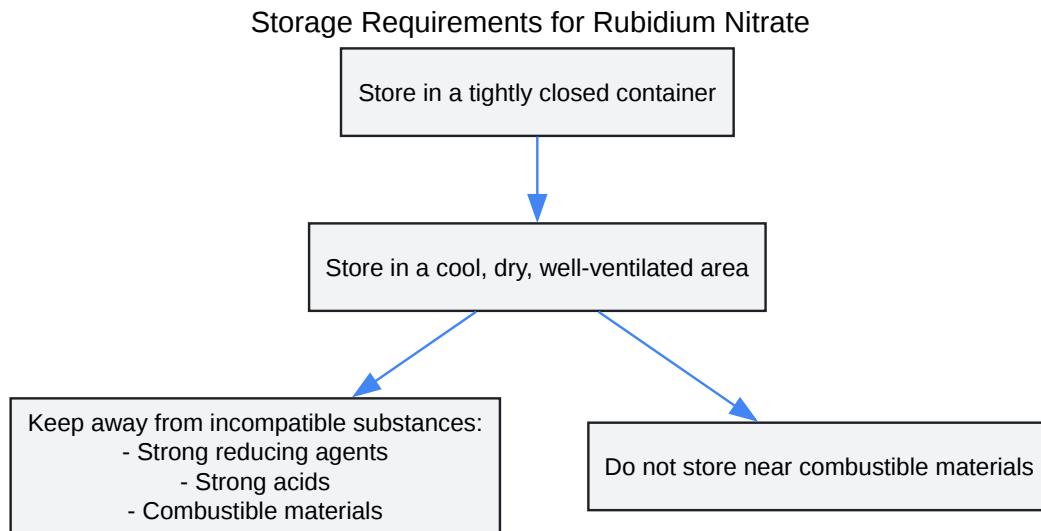
Safe Handling Workflow

Safe Handling Workflow for Rubidium Nitrate

[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the essential steps for the safe handling of **rubidium nitrate** in a laboratory setting.

Storage Requirements



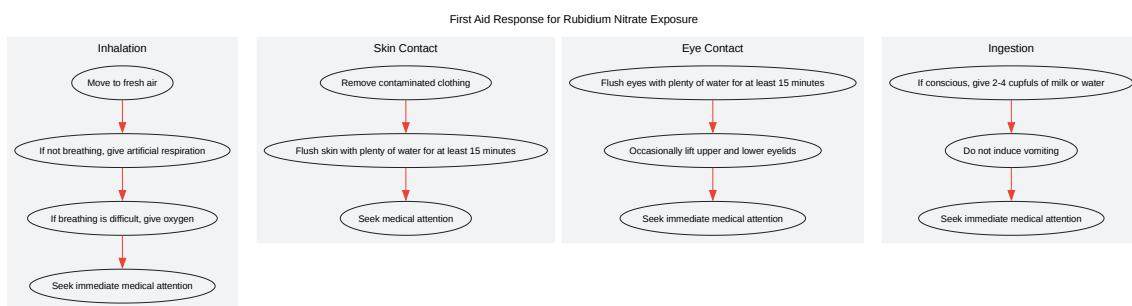
[Click to download full resolution via product page](#)

Caption: A diagram outlining the key storage requirements to ensure the stability and safety of **rubidium nitrate**.

First Aid Measures

In the event of exposure to **rubidium nitrate**, immediate first aid is critical.

First Aid Response Protocol



[Click to download full resolution via product page](#)

Caption: A protocol diagram detailing the immediate first aid steps to be taken for different routes of exposure to **rubidium nitrate**.

Fire-Fighting Measures

Due to its oxidizing nature, **rubidium nitrate** presents a fire hazard.

- **Extinguishing Media:** Use water only. Do NOT use carbon dioxide, dry chemical, alcohol foams, or halogenated agents.[9]
- **Special Hazards:** As a strong oxidizer, contact with other materials may cause a fire.[9] During a fire, irritating and highly toxic gases, such as nitrogen oxides, may be generated.[7]

[9] Containers may explode in the heat of a fire.[9]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][9]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[9] Disposal should be in accordance with federal, state, and local regulations.[9]

Conclusion

Rubidium nitrate is a valuable chemical for various research applications, but it requires careful handling due to its hazardous properties. This guide provides a comprehensive overview of the necessary safety precautions based on available SDS information. Adherence to these guidelines is essential for maintaining a safe laboratory environment. Researchers should always consult the specific Safety Data Sheet provided by their supplier for the most detailed and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rubidium nitrate - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- 3. Rubidium nitrate - Sciencemadness Wiki [sciencemadness.org]
- 4. fishersci.com [fishersci.com]
- 5. elementschina.com [elementschina.com]
- 6. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 7. carlroth.com [carlroth.com]

- 8. Rubidium nitrate | NO₃Rb | CID 25731 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Rubidium Nitrate: A Comprehensive Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080625#rubidium-nitrate-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com